

# FK-3000: A Comprehensive Overview of a Modern Air Defense System

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	FK-3000	
Cat. No.:	B15564362	Get Quote

Initial research indicates a discrepancy in the classification of the entity designated "**FK-3000**." All available data and reports identify **FK-3000** not as a molecular compound or pharmaceutical agent, but as a sophisticated, self-propelled surface-to-air missile (SAM) system developed by the China Aerospace Science and Industry Corporation (CASIC).[1] First unveiled at the Zhuhai Airshow in 2022, this advanced air defense system is designed to counter a wide array of modern aerial threats, with a particular emphasis on drone swarms and other low-altitude, small-signature targets.[2][3]

## **Core Capabilities and Target Specificity**

The **FK-3000** is engineered to provide a multi-layered defense umbrella, capable of engaging a diverse range of aerial targets. Its operational specificity is not biological, but rather directed towards the interception of:

- Unmanned Aerial Vehicles (UAVs), including small quadcopters and fixed-wing drones.
- Drone swarms and other coordinated cluster attacks.
- · Cruise missiles.
- Armed helicopters.
- Other precision-guided munitions and ammunition.[4]

The system's engagement range is reported to be between 30 and 12,000 meters.[1]





## **Comparative Analysis with Alternative Systems**

While a biological comparison is not applicable, a relevant comparison can be drawn with other contemporary short-to-medium range air defense systems. The **FK-3000** is often compared to systems like the Russian Pantsir missile system. Key differentiating features of the **FK-3000** include its high missile capacity and its integrated, multi-modal approach to threat neutralization.

Feature	FK-3000	Pantsir-S1
Primary Armament	30mm automatic cannon, large and small interceptor missiles	30mm auto-cannons, surface- to-air missiles
Missile Capacity	Up to 96 smaller missiles for anti-drone operations	Standard 12 missiles
Primary Role	Countering drone swarms, low- altitude threats	Point defense against aircraft and precision munitions
Additional Features	Integrated radio-jamming transmitter for disrupting drone control links	Radar and electro-optical targeting

## System Components and Experimental Deployment

The **FK-3000** system is mounted on a 6x6 high-mobility truck platform, ensuring rapid deployment and operational flexibility. Its core components include:

- An unmanned turret.
- A 30mm autocannon.
- A sophisticated sensor suite including search and tracking radars, and an optical fire-control system.
- Launchers for two types of interceptor missiles: a larger anti-ammunition missile and a smaller mini-missile designed for anti-cluster and anti-drone swarm engagements.
- A radio-jamming transmitter to disrupt the control links of hostile drones.

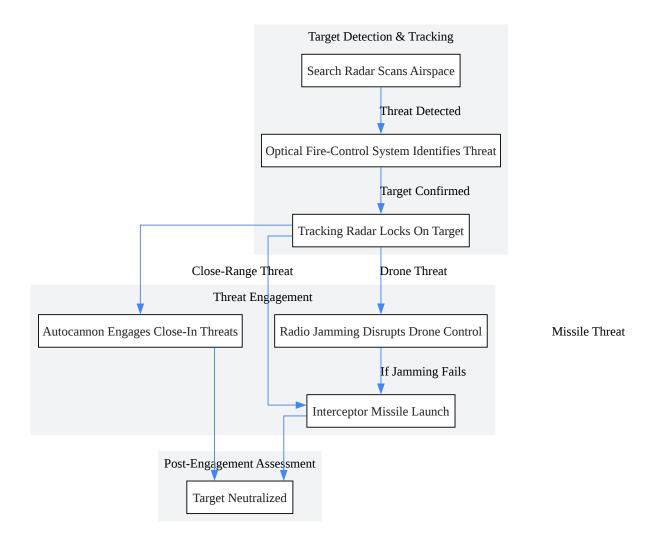


The system can also be augmented with optional unmanned slave ground combat vehicles, known as **FK-3000** auxiliary launching vehicles. Recent observations during military parade rehearsals in 2025 suggest that the **FK-3000** has entered service with the Chinese People's Liberation Army (PLA).

## **Experimental Workflow for Target Engagement**

The operational workflow of the **FK-3000** is designed for rapid and effective threat neutralization.





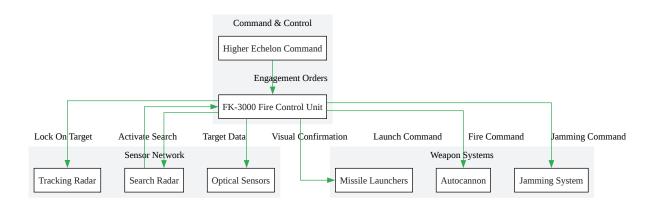
Click to download full resolution via product page

FK-3000 Engagement Workflow

## **Signaling Pathway of Command and Control**



The command and control structure of the **FK-3000** likely follows a standard air defense protocol, though specific details are not publicly available. The following diagram illustrates a generalized command and control pathway.



#### Click to download full resolution via product page

#### **FK-3000** Command and Control Pathway

In conclusion, the **FK-3000** is a formidable military hardware platform and not a subject for biological or pharmaceutical research. Its "specificity" lies in its advanced capabilities to detect, track, and neutralize a wide spectrum of modern aerial threats with high precision and efficiency. The information presented here is based on publicly available defense analyses and reports.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. FK-3000 Wikipedia [en.wikipedia.org]
- 2. armyrecognition.com [armyrecognition.com]
- 3. defence-blog.com [defence-blog.com]
- 4. ODIN OE Data Integration Network [odin.tradoc.army.mil]
- To cite this document: BenchChem. [FK-3000: A Comprehensive Overview of a Modern Air Defense System]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564362#assessing-the-specificity-of-fk-3000-s-activity]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com